

# 1-(Tert-butyl)-4-iodobenzene molecular structure and formula

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## Compound of Interest

Compound Name: 1-(Tert-butyl)-4-iodobenzene

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## An In-depth Technical Guide to 1-(tert-butyl)-4-iodobenzene

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of **1-(tert-butyl)-4-iodobenzene**, tailored for researchers, scientists, and professionals in drug development.

## Molecular Structure and Identifiers

**1-(tert-butyl)-4-iodobenzene** is an aromatic organic compound. Structurally, it consists of a benzene ring substituted with a tert-butyl group and an iodine atom at the para position.<sup>[1]</sup> The tert-butyl group provides steric bulk, which can influence the molecule's reactivity and physical properties.<sup>[1]</sup>

Caption: 2D structure of **1-(tert-butyl)-4-iodobenzene**.

Table 1: Chemical Identifiers

| Identifier       | Value   |
|------------------|---|
| IUPAC Name       | 1-tert-butyl-4-iodobenzene <sup>[2]</sup>               |
| CAS Number       | 35779-04-5 <sup>[2]</sup>                               |
| Chemical Formula | C <sub>10</sub> H <sub>13</sub> I <sup>[2]</sup>        |
| SMILES           | CC(C)(C)c1ccc(I)cc1                                     |
| InChI            | InChI=1S/C10H13I/c1-10(2,3)8-4-6-9(11)7-5-8/h4-7H,1-3H3 |
| InChIKey         | WQVIVQDHNKQWTM-UHFFFAOYSA-N                             |

## Physicochemical Properties

**1-(tert-butyl)-4-iodobenzene** is typically a colorless to pale yellow liquid or solid, depending on the ambient temperature.<sup>[1]</sup> It has low solubility in water but is soluble in common organic solvents such as ethanol and ether.<sup>[1]</sup>

Table 2: Physicochemical Data

| Property         | Value   |
|------------------|---|
| Molecular Weight | 260.11 g/mol <sup>[2]</sup>   |
| Density          | 1.468 g/mL at 25 °C   |
| Boiling Point    | 116-118 °C at 9 mmHg  |
| Refractive Index | n <sub>20/D</sub> 1.57  |
| Flash Point      | 113 °C (235.4 °F) - closed cup  |
| Appearance       | Clear orange to red liquid <sup>[3]</sup> or colorless to pale yellow liquid/solid <sup>[1]</sup> |

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-(tert-butyl)-4-iodobenzene**.

Table 3: Spectroscopic Data Summary

| Technique           | Data   |
|---------------------|--|
| <sup>1</sup> H NMR  | Expected signals include a singlet for the tert-butyl protons and multiplets in the aromatic region for the benzene ring protons.                        |
| <sup>13</sup> C NMR | Signals are expected for the quaternary carbon and methyl carbons of the tert-butyl group, as well as for the four distinct carbons of the benzene ring. |
| Infrared (IR)       | Characteristic peaks would include C-H stretching from the alkyl and aromatic groups, and C=C stretching from the aromatic ring.                         |
| Mass Spec (MS)      | The molecular ion peak is expected. Fragmentation patterns would likely show the loss of a methyl group or the entire tert-butyl group.                  |

Note: Specific peak assignments can be found in various spectral databases such as PubChem.[\[2\]](#)

## Experimental Protocols

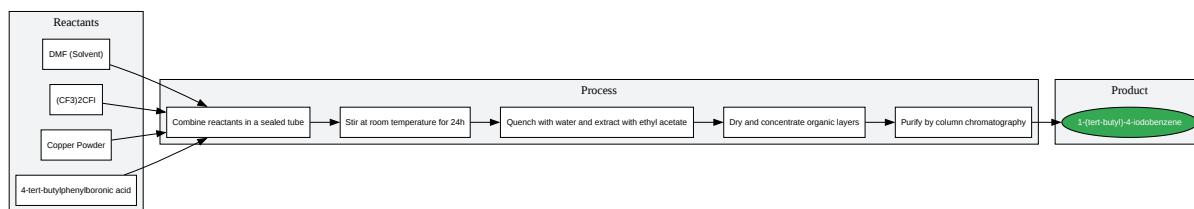
### Synthesis of **1-(tert-butyl)-4-iodobenzene**

A common method for the synthesis of **1-(tert-butyl)-4-iodobenzene** involves the reaction of 4-tert-butylphenylboronic acid with an iodine source.[\[3\]](#)

Protocol:

- To a sealed reaction tube, add 4-tert-butylphenylboronic acid (0.4 mmol), copper powder (0.08 mmol), and  $(CF_3)_2CFI$  (0.6 mmol).

- Add 2 mL of DMF to the reaction tube.
- Stir the reaction mixture at room temperature for 24 hours.
- After the reaction is complete, pour the suspension into water and extract with ethyl acetate.
- Combine the organic layers, dry with anhydrous  $\text{Na}_2\text{SO}_4$ , and concentrate under reduced pressure.
- Purify the crude product using silica gel column chromatography with a petroleum ether/ethyl acetate (20:1) eluent to yield **1-(tert-butyl)-4-iodobenzene**.<sup>[3]</sup>



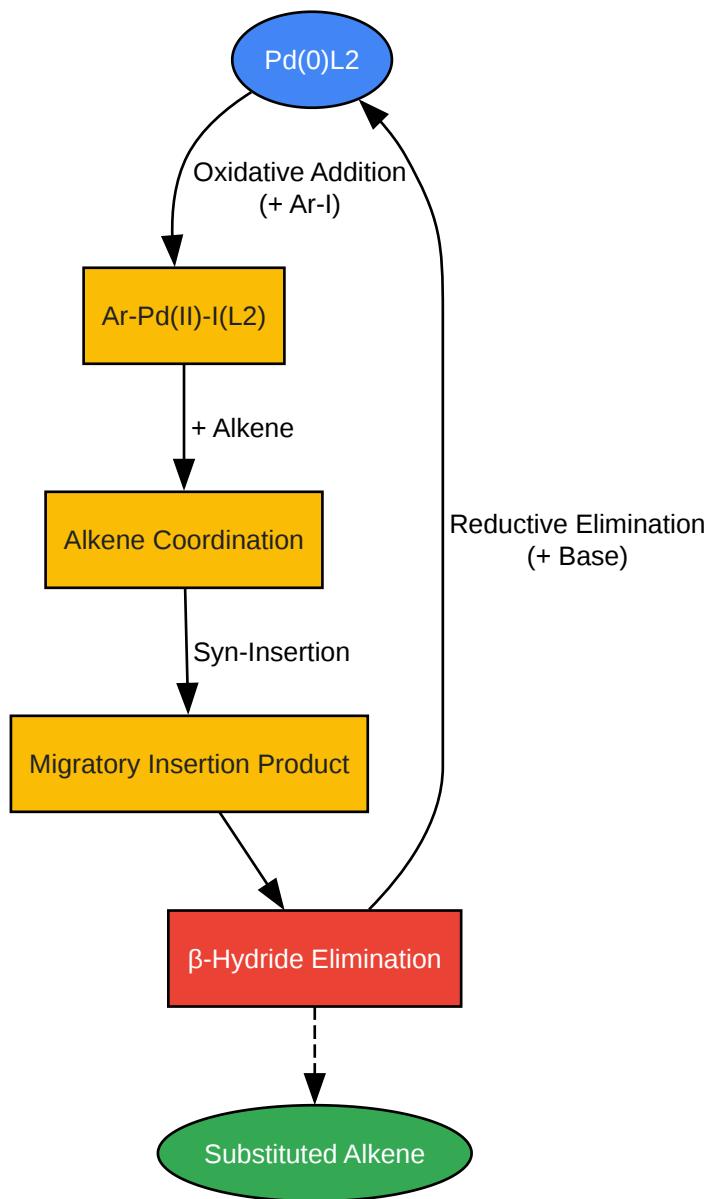
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Caption: Experimental workflow for the synthesis of **1-(tert-butyl)-4-iodobenzene**.

## Applications in Organic Synthesis

**1-(tert-butyl)-4-iodobenzene** is a versatile intermediate in organic synthesis, particularly in the pharmaceutical and agrochemical industries.<sup>[4]</sup> The presence of the iodine atom makes it an excellent substrate for various coupling reactions.<sup>[1]</sup>

The Heck Reaction: This compound is an electron-rich aryl iodide, making it a suitable coupling partner in the Heck reaction.<sup>[3]</sup> The Heck reaction is a palladium-catalyzed carbon-carbon bond-forming reaction between an unsaturated halide (like **1-(tert-butyl)-4-iodobenzene**) and an alkene.<sup>[5]</sup> This reaction is fundamental in synthesizing substituted alkenes.<sup>[5]</sup>



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